

What is Cetalkonium Chloride-d7 and its chemical structure?

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Compound of Interest

Compound Name: Cetalkonium Chloride-d7

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An In-depth Technical Guide to Cetalkonium Chloride-d7

This technical guide provides a comprehensive overview of **Cetalkonium Chloride-d7**, a deuterated analog of Cetalkonium Chloride. It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds as internal standards in quantitative analytical studies. This document outlines the chemical properties, applications, and analytical methodologies associated with this compound.

Introduction

Cetalkonium Chloride-d7 is a stable isotope-labeled quaternary ammonium compound. It is the deuterated form of Cetalkonium Chloride, a cationic surfactant with germicidal and fungicidal properties.^[1] Due to its isotopic labeling, **Cetalkonium Chloride-d7** serves as an ideal internal standard for the quantification of Cetalkonium Chloride in various matrices using mass spectrometry-based techniques.^[2] The deuterium labels are strategically placed on the phenyl and methyl groups, providing a distinct mass shift without significantly altering the chemical and physical properties of the molecule.

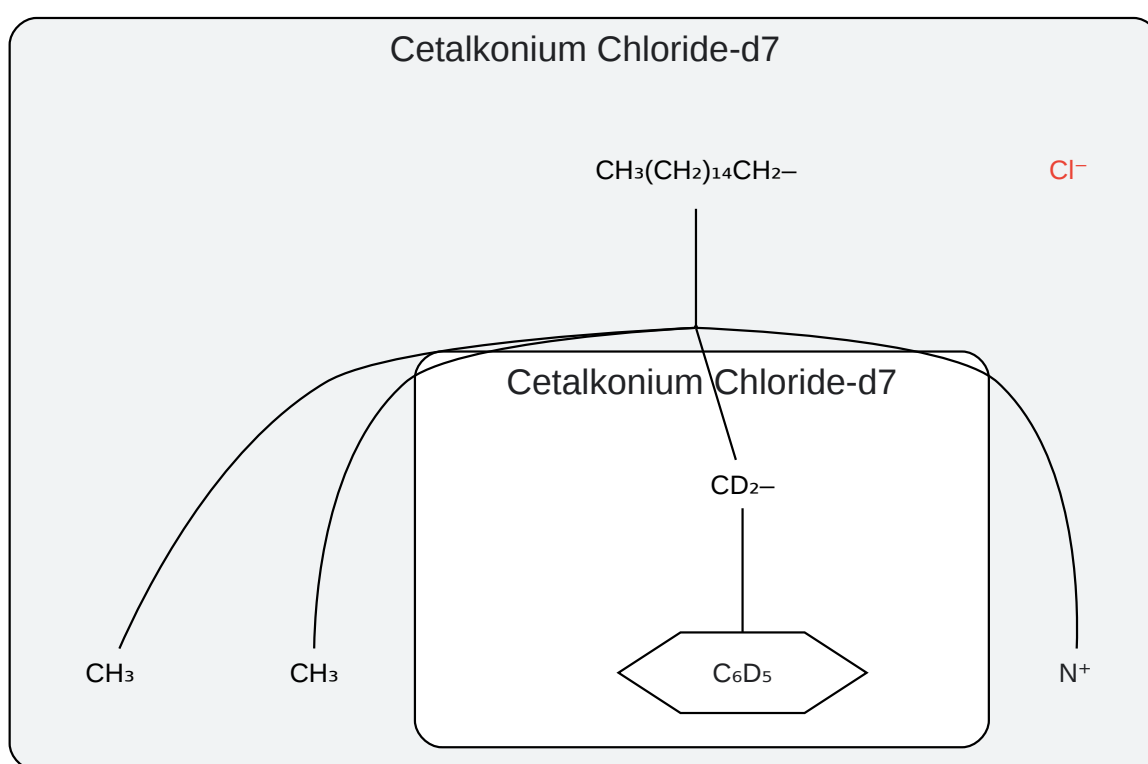
Chemical Identity and Properties

Cetalkonium Chloride-d7 is chemically known as N,N-dimethyl-N-((phenyl-d5)methyl-d2)hexadecan-1-aminium chloride.^{[1][3]} The deuterium labeling on both the phenyl ring and the

benzyl methylene group provides a stable mass difference for accurate quantification.

Chemical Structure

The chemical structure of **Cetalkonium Chloride-d7** is depicted below. The seven deuterium atoms replace hydrogen atoms on the aromatic ring and the methylene bridge, which are not prone to exchange under typical analytical conditions.



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Figure 1: Chemical structure of **Cetalkonium Chloride-d7**.

Physicochemical Properties

A summary of the key quantitative data for **Cetalkonium Chloride-d7** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	1998128-85-0	[1]
Molecular Formula	C ₂₅ H ₃₉ D ₇ N.Cl	[1][4]
Molecular Weight	403.14 g/mol	[1][4]
Purity	>95% (by HPLC)	[1]
Appearance	Neat (form may vary)	[1]
Storage Temperature	+4°C or 2-8°C	[1][3]
Isotopic Enrichment	Not specified, but implied by the deuterated formula	
Unlabeled CAS	122-18-9 (Cetalkonium Chloride)	[1]

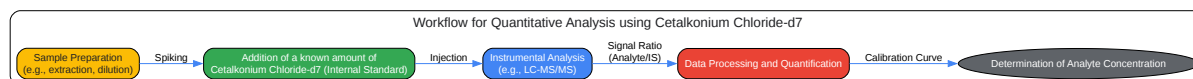
Applications in Research and Development

The primary application of **Cetalkonium Chloride-d7** is as an internal standard in analytical methods for the accurate quantification of Cetalkonium Chloride.[2] Stable isotope-labeled internal standards are the gold standard in quantitative mass spectrometry because they co-elute with the analyte of interest and experience similar ionization efficiency and matrix effects, leading to highly accurate and precise measurements.

The use of **Cetalkonium Chloride-d7** as an internal standard is crucial in various fields, including:

- **Pharmaceutical Analysis:** To quantify Cetalkonium Chloride as an active ingredient or excipient in drug formulations.
- **Environmental Monitoring:** For the detection and quantification of Cetalkonium Chloride in environmental samples.
- **Toxicology Studies:** To accurately measure the concentration of Cetalkonium Chloride in biological matrices.

The logical workflow for using **Cetalkonium Chloride-d7** as an internal standard in a typical quantitative analysis is illustrated in the diagram below.



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Figure 2: Logical workflow for using **Cetalkonium Chloride-d7** as an internal standard.

Experimental Protocols

Detailed experimental protocols for the synthesis of **Cetalkonium Chloride-d7** are generally proprietary to the manufacturers and are not publicly available. However, based on the analysis of its non-deuterated counterpart, Cetalkonium Chloride, standard analytical methodologies can be adapted.

General Analytical Methodologies

The quantification of Cetalkonium Chloride, and by extension the use of **Cetalkonium Chloride-d7** as an internal standard, is typically performed using High-Performance Liquid Chromatography (HPLC) coupled with a mass spectrometer (MS).

4.1.1. High-Performance Liquid Chromatography (HPLC)

A reversed-phase HPLC method is commonly employed for the separation of benzalkonium chlorides.

- Column: A C18 or a specialized surfactant column is often used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) is typical. The pH of the mobile phase can be adjusted to optimize peak shape.
- Detection: While UV detection at around 210-262 nm can be used, mass spectrometry is preferred for its selectivity and sensitivity, especially when using a deuterated internal standard.

4.1.2. Mass Spectrometry (MS)

Tandem mass spectrometry (MS/MS) is the preferred detection method for quantification.

- Ionization: Electrospray ionization (ESI) in positive ion mode is highly effective for quaternary ammonium compounds like Cetalkonium Chloride.
- Detection Mode: Multiple Reaction Monitoring (MRM) is used to monitor specific precursor-to-product ion transitions for both the analyte (Cetalkonium Chloride) and the internal standard (**Cetalkonium Chloride-d7**). This provides high selectivity and reduces background noise.
 - Analyte Transition: A specific m/z transition for Cetalkonium Chloride would be selected.
 - Internal Standard Transition: A corresponding m/z transition for **Cetalkonium Chloride-d7**, reflecting the mass shift due to the seven deuterium atoms, would be monitored.
- Quantification: The concentration of the analyte is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of the analyte and a fixed concentration of the internal standard.

4.1.3. Nuclear Magnetic Resonance (NMR) Spectroscopy

While primarily used for structural elucidation, quantitative NMR (qNMR) can also be employed for the characterization and purity assessment of **Cetalkonium Chloride-d7**. Proton (^1H) NMR would show the absence of signals in the deuterated positions, confirming the isotopic labeling.

Conclusion

Cetalkonium Chloride-d7 is an essential tool for researchers requiring accurate and precise quantification of Cetalkonium Chloride. Its use as an internal standard in mass spectrometry-based analytical methods minimizes the impact of matrix effects and variations in instrument response, ensuring high-quality data. While specific synthesis protocols are not publicly available, established analytical methods for quaternary ammonium compounds can be readily adapted for its use. This guide provides the core technical information required for the effective application of **Cetalkonium Chloride-d7** in a research and development setting.

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